

Measuring Downstream ERK Phosphorylation: A Guide to Key Assay Methodologies

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Compound of Interest

Compound Name: *Ras inhibitory peptide*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

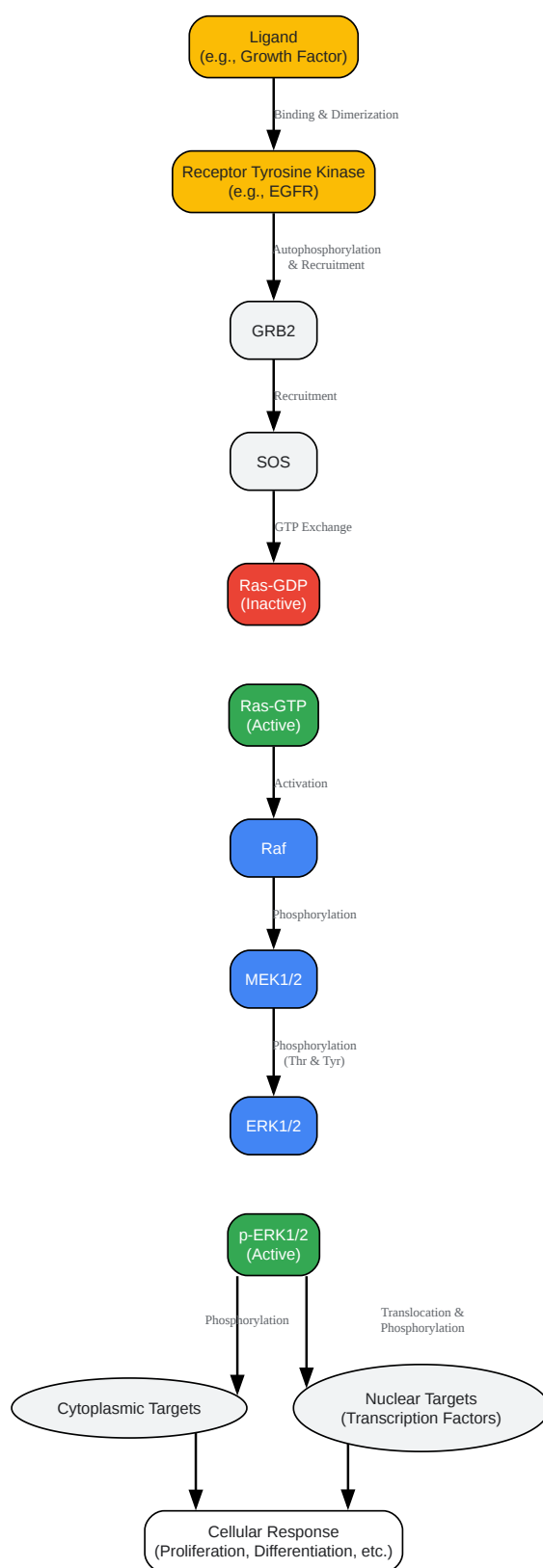
Introduction

The Extracellular signal-Regulated Kinase (ERK) pathway is a critical signaling cascade involved in the regulation of a wide variety of cellular processes, including proliferation, differentiation, survival, and migration. As a terminal kinase in the mitogen-activated protein kinase (MAPK) signaling cascade, the phosphorylation of ERK1 (p44) and ERK2 (p42) at specific threonine and tyrosine residues (Thr202/Tyr204 for ERK1 and Thr185/Tyr187 for ERK2) is a key indicator of pathway activation. Consequently, the accurate measurement of ERK phosphorylation is crucial for basic research and for the development of therapeutics targeting this pathway. This document provides detailed application notes and protocols for the most common assays used to quantify downstream ERK phosphorylation, including Western blotting, Enzyme-Linked Immunosorbent Assay (ELISA), Homogeneous Time-Resolved Fluorescence (HTRF), and Flow Cytometry.

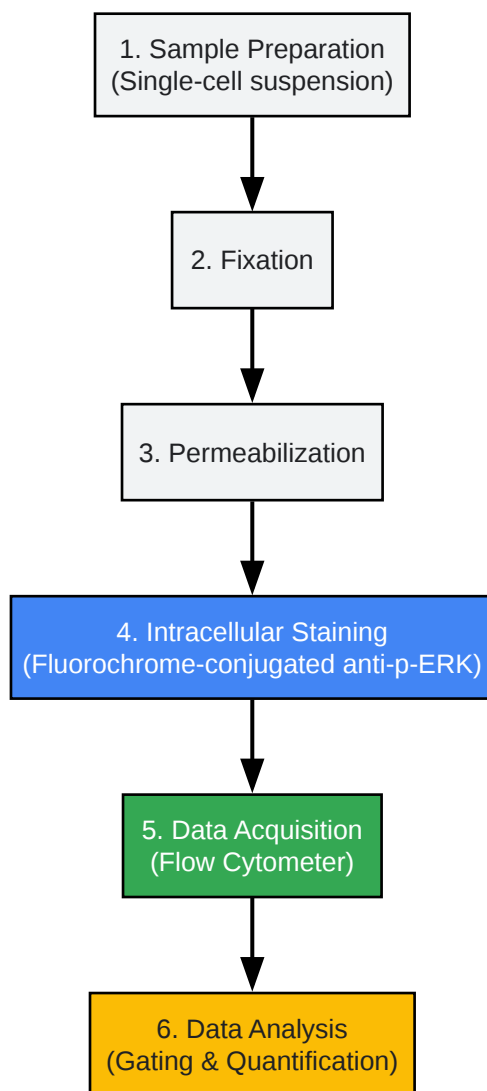
The ERK Signaling Pathway

The ERK signaling cascade is initiated by the activation of cell surface receptors, such as receptor tyrosine kinases (RTKs) or G protein-coupled receptors (GPCRs). This leads to the activation of the small GTPase Ras, which in turn recruits and activates the protein kinase Raf. Raf then phosphorylates and activates MEK (MAPK/ERK kinase), a dual-specificity kinase that subsequently phosphorylates ERK on both threonine and tyrosine residues, leading to its

activation. Activated ERK can then translocate to the nucleus to phosphorylate and regulate the activity of numerous transcription factors, or it can phosphorylate cytoplasmic targets to modulate various cellular processes.







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